

Synthesis process for Decanoyl peroxide technical grade

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Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

Cat. No.: S525441

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Application Notes: Decanoyl Peroxide

1. Chemical Profile **Decanoyl peroxide** (CAS No. 762-12-9), also known as **didecanoyl peroxide**, is an organic peroxide used primarily as a initiator in polymerization reactions and in the production of resins and plastics [1] [2]. Its structure features two decyl chains linked by a peroxide group (-O-O-).

- **Molecular Formula:** $C_{20}H_{38}O_4$ [1] [3]
- **Molecular Weight:** 342.5 g/mol [1]
- **Appearance:** Typically a white granular solid or white flakes [1] [3].
- **Melting Point:** 40-41 °C [3].
- **Solubility:** Soluble in organic solvents like DMSO; very low solubility in water (121.6 µg/L at 20.5°C) [1] [3].

2. Hazards and Safety Handling **Decanoyl peroxide** is a hazardous material and requires strict safety protocols [4] [5].

- **Reactivity:** It is a strong oxidizing agent and is particularly sensitive to temperature increases, contamination, friction, and shock. Above a specific "Control Temperature," it can decompose violently [4] [5].
- **Fire Hazard:** It may explode from heat, contamination, or loss of temperature control. It can ignite combustible materials and burns rapidly. Containers may explode when heated [4] [5].
- **Personal Protective Equipment (PPE):** Wear positive pressure self-contained breathing apparatus (SCBA) and chemical protective clothing. Safety goggles, chemical-resistant gloves, and protective

clothing are essential during handling [4] [2].

Experimental Protocol for Synthesis

The following protocol is adapted from a patent for the synthesis of the closely related compound **dodecanoyl peroxide** [6]. The procedure for **decanoyl peroxide** would be analogous, substituting dodecanoyl chloride with decanoyl chloride.

Title: Synthesis of Diacyl Peroxides via Schotten-Baumann-Type Reaction. **Principle:** This method involves the reaction of an acyl chloride with hydrogen peroxide in the presence of an alkali hydroxide at low temperatures to form the corresponding diacyl peroxide [6].

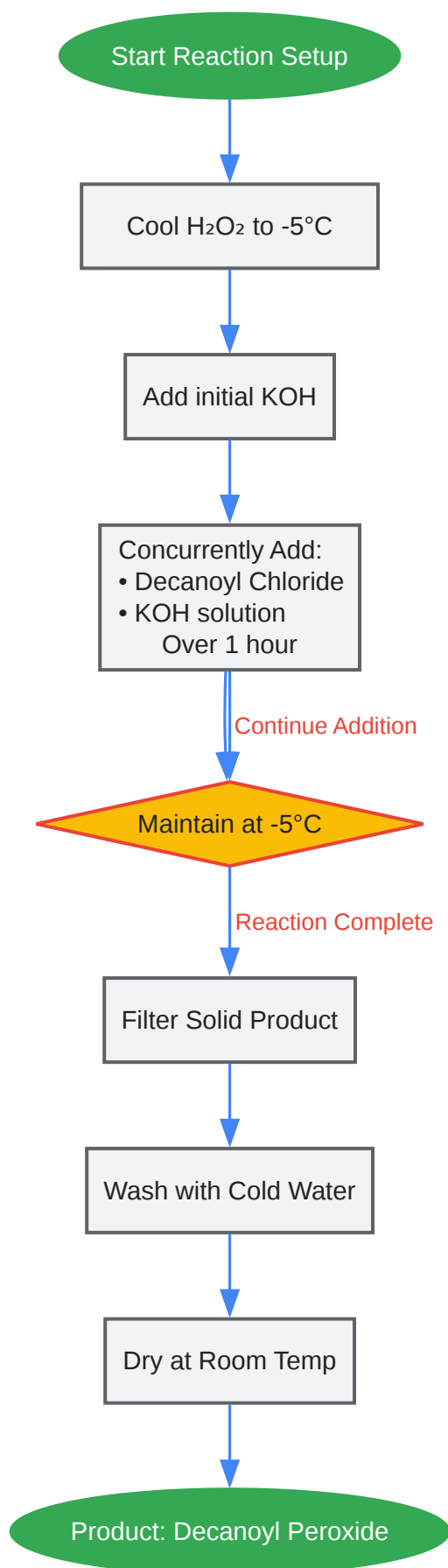
Materials:

- Decanoyl chloride
- Hydrogen Peroxide (27-35% aqueous solution)
- Potassium Hydroxide (KOH, 35-40% aqueous solution) or Sodium Hydroxide (NaOH)
- Ice-water bath
- Cooled, inert, non-aqueous solvent (if required for slurry processing)
- Laboratory glassware (reactor, addition funnels, thermometer)
- Safety equipment (fume hood, blast shield, PPE)

Procedure:

- **Reaction Setup:** In a fume hood behind a blast shield, place 100 parts of a 27% aqueous hydrogen peroxide solution into a reaction vessel. Cool the solution to **-5°C** using an ice-salt bath [6].
- **Initial Mixing:** With vigorous stirring, add 2.1 parts of a 37.3% aqueous potassium hydroxide solution to the cooled hydrogen peroxide [6].
- **Concurrent Addition:** Over a period of **1 hour**, concurrently add:
 - **73.4 parts** of the 37.3% aqueous potassium hydroxide solution (total KOH used = 28 parts).
 - **109.5 parts** of decanoyl chloride [6].
- **Temperature Control:** Maintain the reaction temperature at **-5°C** throughout the addition period. Precise temperature control is critical to prevent violent decomposition and side reactions [6].
- **Product Isolation:** The **decanoyl peroxide** will separate from the mixture as a solid. Recover the product by filtration [6].
- **Washing and Drying:** Wash the solid filter cake thoroughly with cold water. Optionally, a dilute aqueous alkali hydroxide solution (e.g., 0.6% KOH) may be used for washing, followed by a final water wash. Dry the product at room temperature in a well-ventilated, safe location [6].

This synthesis workflow can be summarized as follows:



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Analytical Characterization

For quality control, the synthesized product can be characterized using several spectroscopic techniques [1].

Table 1: Fourier-Transform Infrared (FTIR) Spectroscopy Data [1]

Vibration Mode	Frequency Range (cm ⁻¹)	Intensity
C=O Stretch (acyl)	1735 - 1750	Strong
O-O Stretch (peroxide)	833 - 952	Medium
C-H Stretch (alkyl)	2850 - 2970	Medium

Table 2: Nuclear Magnetic Resonance (NMR) Spectroscopy Data [1]

Nucleus	Proton Environment	Chemical Shift (ppm)	Multiplicity
¹ H	Terminal CH ₃	0.88 - 0.92	Triplet
¹ H	α-CH ₂ (to C=O)	2.4 - 2.6	Triplet
¹³ C	Carbonyl Carbon	165 - 175	Singlet

Critical Safety and Storage Protocols

- Storage:** Store in a tightly closed container in a cool, well-ventilated area, away from heat sources, sparks, and open flames. Storage at 0-4°C for short-term or -20°C for long-term is recommended [1] [2].
- Spill Response:** Isolate the area. For small spills, pick up material using inert, damp, non-combustible absorbents with non-sparking tools. For large spills, dike the area and prevent entry into waterways. Do not clean up without specialist supervision [4] [5].

- **Incompatibilities:** Keep away from strong reducing agents (sulfides, nitrides), strong acids, strong bases, and flammable materials. Transition metals (Co, Fe, Mn, Ni) can act as catalysts for rapid decomposition [4] [2].

Conclusion

This document outlines the known chemical data, a generalized synthesis method based on analogous chemistry, and critical safety information for **decanoyl peroxide**. Due to the significant hazards associated with this compound, all operations must be planned and executed with extreme caution, adhering to the highest laboratory safety standards.

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References

1. Buy Decanoyl peroxide | 762-12-9 | >98% [smolecule.com]
2. DIDECANOYLPEROXIDE - Ataman Kimya [atamanchemicals.com]
3. bisdecanoyl peroxide | 762-12-9 [chemicalbook.com]
4. DIDECANOYL PEROXIDE - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]
5. didecanoyl peroxide [cameochemicals.noaa.gov]
6. US2771492A - Production of dodecanoyl peroxide [patents.google.com]

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